Proper Disposal Procedures for 2(3H)-Furanone, 5-ethyl-

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Compound of Interest	
Compound Name:	*2(3H)-Furanone, 5-ethyl-*
CAS No.:	*2313-01-1*
Cat. No.:	*B3349679*

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Executive Summary: Immediate Action Plan

Do Not dispose of **2(3H)-Furanone, 5-ethyl-** (CAS 2313-01-1) down laboratory drains or in municipal trash.[1] While often used in flavor and fragrance applications, this compound is an organic lactone that poses specific environmental and toxicity hazards.

- Primary Disposal Method: Thermal incineration with afterburner and scrubber.
- Waste Classification: Non-halogenated organic solvent waste (unless mixed with halogens).
- Immediate Spill Response: Absorb with vermiculite or sand; do not dilute with water.

Chemical Profile & Hazard Assessment

To ensure safe handling, you must distinguish this compound from its highly flammable relative, 2-ethylfuran. **2(3H)-Furanone, 5-ethyl-** is a lactone with a higher boiling point and lower flammability, but it carries specific toxicity risks.[1]

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Property	Specification	Operational Implication
Chemical Name	2(3H)-Furanone, 5-ethyl-	Also known as 5-Ethyl-2-furanone or gamma-Hexalactone precursor.[1][2][3]
CAS Number	2313-01-1	Verify this matches your container. Do not confuse with 2-ethylfuran (CAS 3208-16-0).[1]
Flash Point	> 93°C (> 200°F) (Typical)	Classified as Combustible, not Flammable. Low vapor risk at room temp.
Water Solubility	Moderate / Variable	Do not assume it can be flushed. It can contaminate aqueous effluent.
Hazards (GHS)	H302: Harmful if swallowedH315/H319: Skin/Eye Irritant	Requires standard PPE (Nitrile gloves, goggles).
Reactivity	Stable	Incompatible with strong oxidizing agents and strong bases (hydrolysis).

Pre-Disposal Stabilization & Segregation

Before disposal, the waste stream must be characterized. The presence of co-solvents dictates the disposal path.

A. Pure Substance or Organic Solution

- Container: High-Density Polyethylene (HDPE) or Glass (Amber preferred).[1]
- Labeling: "Non-Halogenated Organic Waste." List "5-ethyl-2(3H)-furanone" explicitly as a constituent.[1]

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- Stabilization: No specific stabilizer required. Ensure lid is TFE-lined to prevent plasticizer leaching.[1]

B. Aqueous Mixtures

- Threshold: If concentration is >1%, segregate as organic waste.
- Action: Do not attempt to neutralize or precipitate. The lactone ring can hydrolyze in basic conditions to form hydroxy acids, altering the waste profile but not eliminating organic load (COD/BOD).

Detailed Disposal Workflows

Protocol A: Small-Scale Lab Disposal (< 1 Liter)

- Context: R&D samples, expired standards, or reaction byproducts.
- Mechanism: Dissolution and Incineration.
- Dissolution: If the substance is in solid or viscous liquid form, dissolve it in a combustible solvent (e.g., Acetone, Ethanol, or Methanol). This ensures a consistent burn in the incinerator.
  - Ratio: 1 part waste to 3 parts solvent.
- Transfer: Pour the solution into the Non-Halogenated Organic Waste carboy.
- Documentation: Log the volume and mass of **2(3H)-Furanone, 5-ethyl-** on the waste tag.[1]
- Hand-off: Transfer to EHS (Environmental Health & Safety) for off-site incineration.

Protocol B: Large-Scale/Process Waste (> 1 Liter)

- Context: Pilot plant or bulk synthesis waste.
- Mechanism: Direct drum collection.
- Segregation: Dedicate a 20L or 200L steel or poly drum.

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- Bulking: Material can be added directly. If the material is viscous, add 10-20% solvent (Ethanol) to lower viscosity for pumping/transfer.[1]
- Labeling: Apply DOT Class 9 label (if applicable based on co-solvents) and "Hazardous Waste" label.

Disposal Decision Logic (Visualization)

The following flowchart illustrates the decision-making process for segregating **2(3H)-Furanone, 5-ethyl-** waste.

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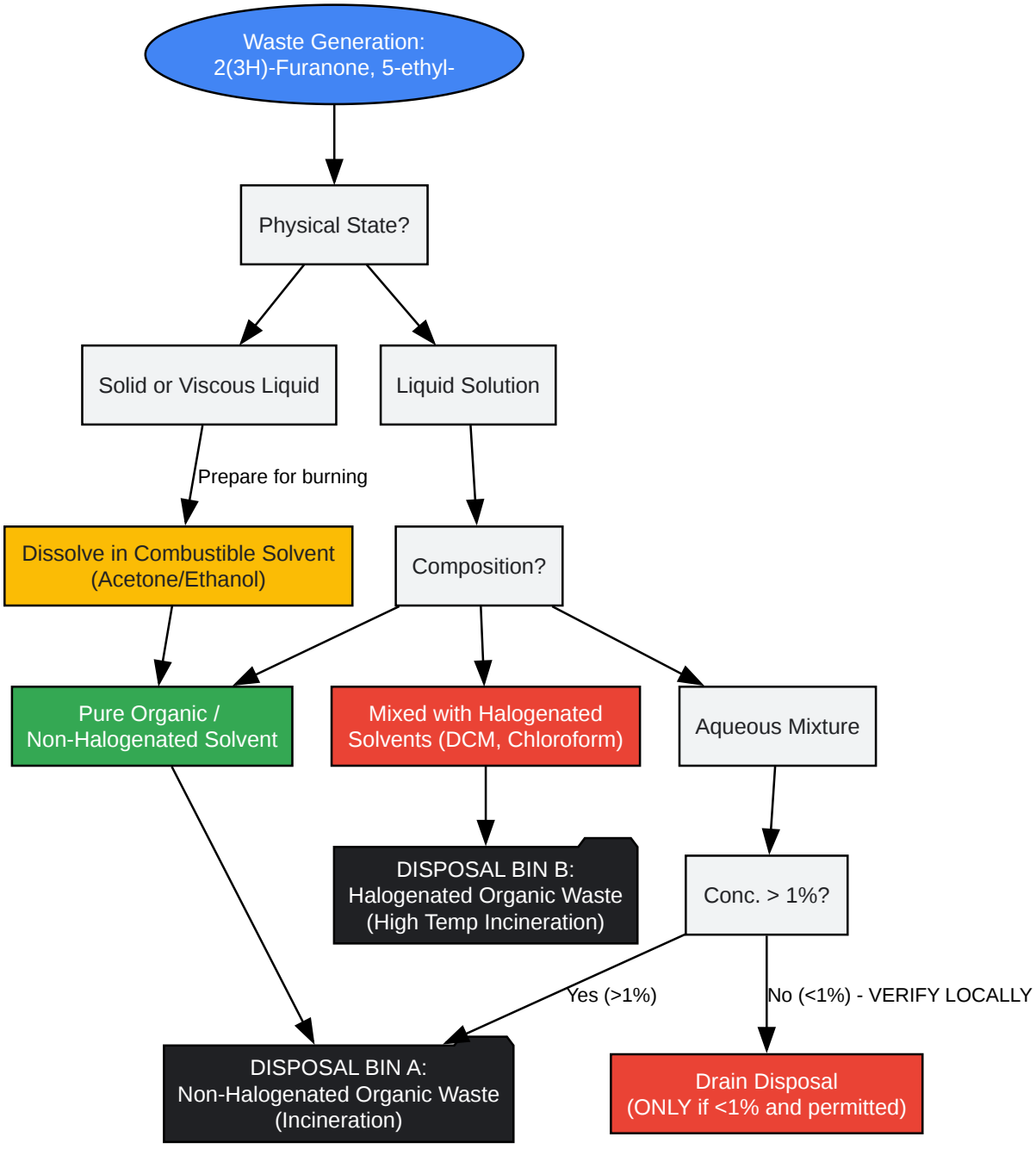

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Figure 1: Decision tree for segregating **2(3H)-Furanone, 5-ethyl-** waste streams. Note that drain disposal is rarely permitted for industrial chemicals and requires explicit EHS approval.

Emergency Spill Procedures

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In the event of a spill, speed is critical to prevent absorption into porous surfaces.

- Evacuate & Ventilate: Although not highly volatile, vapors can be irritating. Ensure fresh air flow.[3][4][5][6][7][8][9][10][11]
- PPE: Wear nitrile gloves, lab coat, and safety goggles.[10]
- Containment:
  - Do NOT use water. Water will spread the lactone.
  - Use Vermiculite, Sand, or Clay-based absorbents.[1][6]
  - Why? These inert materials physically trap the organic liquid without reacting.
- Cleanup:
  - Scoop absorbed material into a wide-mouth jar or bucket.[1]
  - Wipe the surface with a solvent-dampened rag (Ethanol or Acetone) to remove oily residue.[1]
  - Place all rags and absorbent into the hazardous waste container (Protocol A).

Regulatory Compliance (US Focus)

- RCRA (Resource Conservation and Recovery Act): This compound is not explicitly "P" or "U" listed. However, it is regulated as a characteristic waste if mixed with ignitable solvents (D001).
- TSCA (Toxic Substances Control Act): Ensure the substance is listed on the TSCA inventory if used for commercial purposes.
- DOT (Department of Transportation):
  - Pure Substance: Generally not regulated as a hazardous material for ground transport (unless flash point < 93°C is determined for specific grade).

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- Waste Mixtures: Classification depends on the solvent (e.g., UN1993 Flammable Liquid, n.o.s. if in ethanol).[8]

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